

# Application Note: HPLC Analysis of 4-[(Ethylsulfonyl)amino]benzoic acid

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## Compound of Interest

Compound Name: 4-[(Ethylsulfonyl)amino]benzoic acid

Cat. No.: B045992

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## Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **4-[(Ethylsulfonyl)amino]benzoic acid**. The protocol is designed for researchers, scientists, and professionals in drug development and quality control. The method utilizes reversed-phase chromatography with UV detection, providing a reliable and reproducible approach for the determination of purity and concentration of this compound.

## Introduction

**4-[(Ethylsulfonyl)amino]benzoic acid** is a chemical compound with potential applications in pharmaceutical research and development. Accurate and precise analytical methods are crucial for its characterization, quality control, and stability testing. This document provides a comprehensive HPLC protocol for the analysis of **4-[(Ethylsulfonyl)amino]benzoic acid**, including instrumentation, reagent preparation, experimental procedures, and data analysis.

## Chemical Properties

- IUPAC Name: **4-[(Ethylsulfonyl)amino]benzoic acid**
- CAS Number: 116855-56-2[\[1\]](#)[\[2\]](#)

- Molecular Formula: C9H11NO4S[\[2\]](#)
- Molecular Weight: 229.25 g/mol [\[2\]](#)
- Predicted pKa: 4.09 ± 0.10[\[1\]](#)
- Melting Point: 121 °C[\[1\]](#)[\[2\]](#)
- Predicted Boiling Point: 415.0 ± 47.0 °C[\[1\]](#)[\[2\]](#)
- Predicted Density: 1.442 ± 0.06 g/cm³[\[1\]](#)

## Experimental Protocol

This protocol is based on established principles of reversed-phase HPLC for acidic aromatic compounds.

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Analytical balance.
- Volumetric flasks, pipettes, and other standard laboratory glassware.
- Syringe filters (0.45 µm).
- HPLC grade Acetonitrile (ACN).
- HPLC grade Methanol (MeOH).
- HPLC grade water.
- Formic acid (or Trifluoroacetic acid).
- **4-[(Ethylsulfonyl)amino]benzoic acid** reference standard.
- Mobile Phase A (Aqueous): 0.1% Formic acid in water.

- Mobile Phase B (Organic): 0.1% Formic acid in Acetonitrile.
- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of **4-[(Ethylsulfonyl)amino]benzoic acid** reference standard and dissolve it in 10 mL of diluent.
- Working Standard Solution (0.1 mg/mL): Dilute 1 mL of the Standard Stock Solution to 10 mL with the diluent.

A gradient elution is recommended to ensure good separation and peak shape.

Parameter	Value
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in Water; B: 0.1% Formic Acid in Acetonitrile
Gradient	0-2 min: 10% B; 2-15 min: 10-90% B; 15-18 min: 90% B; 18-20 min: 10% B; 20-25 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 µL
Run Time	25 minutes

Accurately weigh the sample containing **4-[(Ethylsulfonyl)amino]benzoic acid**, dissolve it in the diluent to achieve a theoretical concentration of 0.1 mg/mL, and filter through a 0.45 µm syringe filter before injection.

## Data Presentation

The following table summarizes the expected quantitative data for the HPLC analysis of **4-[(Ethylsulfonyl)amino]benzoic acid**. These values are typical and may vary depending on the

specific instrumentation and experimental conditions.

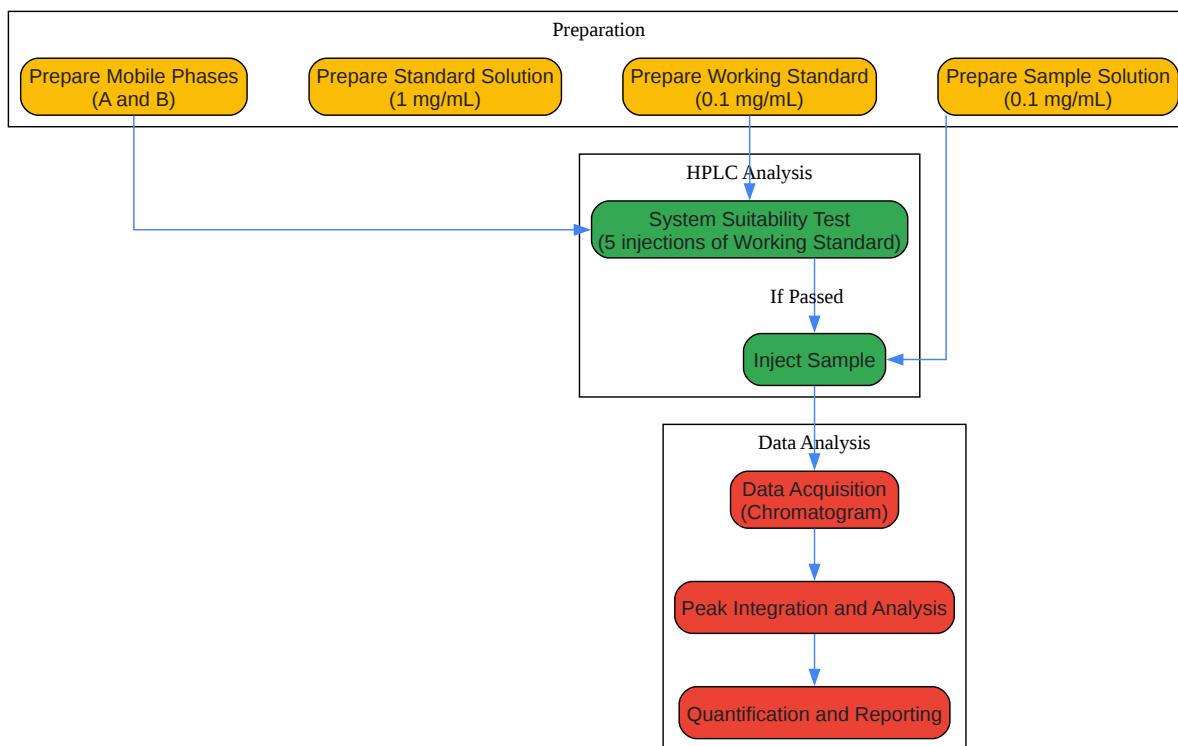
Parameter	Expected Value
Retention Time (RT)	~ 8-12 min
Tailing Factor	≤ 1.5
Theoretical Plates	> 2000
Linearity ( $r^2$ )	≥ 0.999
Limit of Detection (LOD)	~ 0.1 µg/mL
Limit of Quantitation (LOQ)	~ 0.3 µg/mL

## System Suitability

Before sample analysis, perform at least five replicate injections of the Working Standard Solution. The system is deemed suitable for use if the following criteria are met:

- The relative standard deviation (RSD) of the peak area is ≤ 2.0%.
- The tailing factor is ≤ 1.5.
- The number of theoretical plates is > 2000.

## Visualizations



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Caption: Workflow for the HPLC analysis of **4-[(Ethylsulfonyl)amino]benzoic acid**.

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## References

- 1. 错误页 [amp.chemicalbook.com]
- 2. 错误页 [amp.chemicalbook.com]
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